

Prudent Disposal of Tyrphostin AG 112 in a Laboratory Setting

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Compound of Interest

Compound Name: Tyrphostin AG 112

Cat. No.: B11931776

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Essential Safety and Logistical Information for Researchers

The following provides a comprehensive, step-by-step guide for the proper and safe disposal of **Tyrphostin AG 112**, a potent EGFR phosphorylation inhibitor. Due to the absence of a specific Safety Data Sheet (SDS) detailing its disposal procedures, **Tyrphostin AG 112** should be handled as a hazardous chemical waste as a precautionary measure. Adherence to these guidelines is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance.

Summary of Tyrphostin AG 112 Properties

For quick reference, the table below summarizes the known chemical and physical properties of **Tyrphostin AG 112**.

Property	Value
Chemical Name	(3Z)-2-amino-4-(4-hydroxyphenyl)buta-1,3-diene-1,1,3-tricarbonitrile[1]
Molecular Formula	C13H8N4O[1][2]
Molecular Weight	236.23 g/mol [1]
Appearance	Solid powder
CAS Number	144978-82-5[2]
Storage (Powder)	-20°C for up to 3 years
Storage (In Solvent)	-80°C for up to 1 year

Experimental Protocols: Step-by-Step Disposal Procedure

This protocol outlines the necessary steps for the safe disposal of **Tyrphostin AG 112** waste, including unused solid compound, contaminated labware, and solutions.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, when handling **Tyrphostin AG 112** waste.
- Conduct all waste handling and consolidation activities within a certified chemical fume hood to prevent inhalation of any dust or aerosols.
- Ensure an eyewash station and safety shower are readily accessible.

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect unused or expired solid **Tyrphostin AG 112** in its original container or a clearly labeled, sealed, and compatible waste container.

- Contaminated items such as weighing boats, pipette tips, and microfuge tubes should be collected in a designated, puncture-resistant container lined with a heavy-duty plastic bag.
- Liquid Waste:
 - Solutions containing **Tyrphostin AG 112** should be collected in a dedicated, leak-proof, and chemically compatible waste container (e.g., a high-density polyethylene or glass bottle).
 - Do not mix **Tyrphostin AG 112** waste with other chemical waste streams unless compatibility has been confirmed to avoid potentially hazardous reactions. For instance, do not mix with strong oxidizing agents.
- Sharps Waste:
 - Needles, syringes, or any other sharps contaminated with **Tyrphostin AG 112** must be disposed of in a designated, puncture-proof sharps container.

3. Labeling of Waste Containers:

- All waste containers must be clearly and accurately labeled.
- The label should include:
 - The words "Hazardous Waste"
 - The full chemical name: "**Tyrphostin AG 112**"
 - The concentration (if in solution)
 - The primary hazard(s) (e.g., "Toxic," "Handle with Caution")
 - The date the waste was first added to the container.
 - The Principal Investigator's name and lab location.

4. Storage of Chemical Waste:

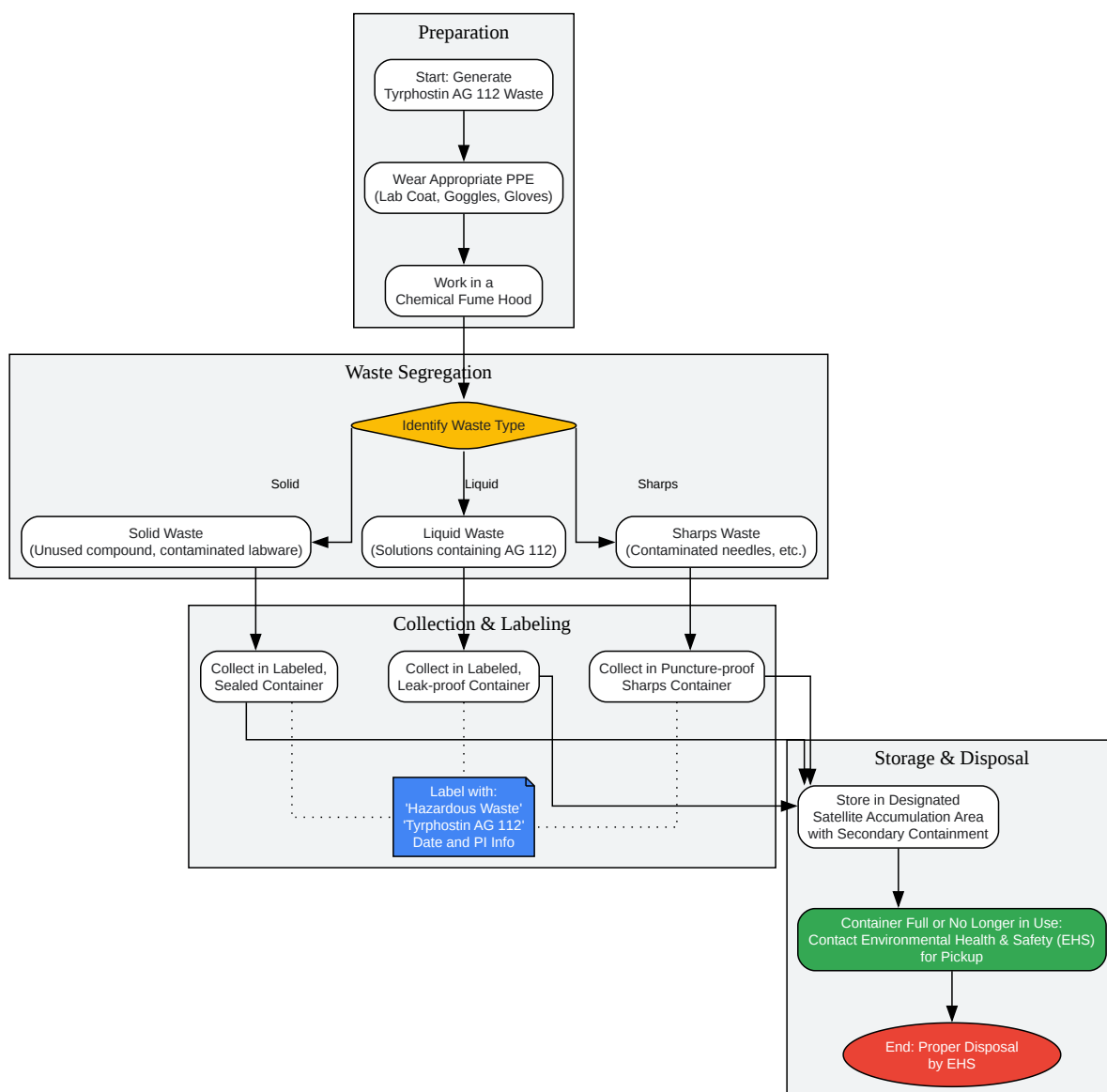
- Store waste containers in a designated and properly labeled satellite accumulation area (SAA) within the laboratory.[3][4][5]
- The SAA should be at or near the point of waste generation.[3][5]
- Ensure waste containers are kept closed at all times, except when adding waste.[3][5]
- Provide secondary containment, such as a tray or bin, to capture any potential leaks or spills. [4]

5. Arranging for Disposal:

- Once a waste container is full or is no longer being added to, arrange for its collection by your institution's Environmental Health and Safety (EHS) department.
- Follow your institution's specific procedures for requesting a hazardous waste pickup. This may involve submitting an online form or contacting the EHS office directly.[6]
- Do not dispose of **Tyrphostin AG 112** down the drain or in the regular trash.[6][7]

Logical Workflow for Tyrphostin AG 112 Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Tyrphostin AG 112** waste.



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Caption: Workflow for the safe disposal of **Tyrphostin AG 112**.

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